

# CAS number and chemical properties of 3,4-Dimethoxythiophene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethoxythiophene*

Cat. No.: *B8504030*

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## A Comprehensive Technical Guide to 3,4-Dimethoxythiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 3,4-**Dimethoxythiophene** (DMOT), a versatile heterocyclic compound with significant applications in organic electronics and as a key intermediate in pharmaceutical synthesis. This document outlines its chemical properties, detailed experimental protocols for its synthesis, and its current and potential applications.

### Core Chemical Properties and Identifiers

3,4-**Dimethoxythiophene**, with the CAS number 51792-34-8, is a thiophene derivative functionalized with two methoxy groups at the 3 and 4 positions.<sup>[1][2][3][4]</sup> These methoxy groups enhance its solubility and stability, making it a valuable precursor in various chemical reactions.<sup>[5]</sup>

### Quantitative Chemical Data

The fundamental physicochemical properties of 3,4-**Dimethoxythiophene** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	51792-34-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	144.19 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Appearance	Colorless to pale yellow liquid or solid	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	100-102 °C at 10-11 mmHg	<a href="#">[1]</a> <a href="#">[8]</a>
Melting Point	-20 °C	<a href="#">[1]</a> <a href="#">[7]</a>
Density	1.209 g/mL at 25 °C	<a href="#">[1]</a>
Refractive Index (n <sub>20/D</sub> )	1.5409	<a href="#">[9]</a> <a href="#">[8]</a>
Flash Point	106.7 °C (224.1 °F) - closed cup	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Solubility	Miscible with organic solvents; slightly miscible with water. <a href="#">[7]</a> <a href="#">[8]</a>	

## Spectroscopic and Other Identifiers

Identifier	Value	Source(s)
IUPAC Name	3,4-dimethoxythiophene	[1][2]
Synonyms	DMOT, 3,4-dimethoxy thiophene	[2][5]
InChI	1S/C6H8O2S/c1-7-5-3-9-4-6(5)8-2/h3-4H,1-2H3	[1]
InChI Key	ZUDCKLVMBAXBIF-UHFFFAOYSA-N	[1][2][9]
Canonical SMILES	COc1csc1OC	[1][2][4]
MDL Number	MFCD01096546	[1][2][3]
PubChem CID	3613501	[2][6]

## Experimental Protocols

Detailed methodologies for the synthesis of 3,4-**Dimethoxythiophene** are crucial for its application in research and development. Below are summaries of established synthesis protocols.

### Synthesis from 3,4-Dibromothiophene

This method provides a robust route to 3,4-**Dimethoxythiophene** with a good yield.

Materials:

- 3,4-Dibromothiophene
- Sodium methoxide
- Methanol
- Cuprous bromide (catalyst)
- Toluene

- Magnesium sulfate
- Argon (for inert atmosphere)

Procedure:

- Under an argon atmosphere, dissolve 21 g of sodium methoxide in 72 g of methanol in a 100 mL four-necked flask with stirring until complete dissolution.[\[10\]](#)
- Add 0.83 g of cuprous bromide to the solution.[\[10\]](#)
- Slowly add 15 g of 3,4-dibromothiophene dropwise. The solution will gradually turn from colorless to black and transparent.[\[10\]](#)
- After the addition is complete, remove 50 g of methanol by distillation.[\[10\]](#)
- Heat the reaction mixture to 97 °C and reflux for 5 hours. Monitor the reaction progress by gas chromatography until the starting materials are consumed.[\[10\]](#)
- After completion, add water to the mixture and filter.[\[10\]](#)
- Extract the crude product with toluene.[\[10\]](#)
- Wash the toluene layer with water and dry over magnesium sulfate.[\[10\]](#)
- Filter to remove the desiccant, and concentrate the toluene layer by rotary evaporation.[\[10\]](#)
- Purify the final product by vacuum distillation to yield 3,4-**dimethoxythiophene**. This protocol has been reported to yield the product with a purity of 98.01% and a yield of 81.5%.[\[10\]](#)

## One-Step Synthesis via Ring Closure Reaction

3,4-**Dimethoxythiophene** can also be synthesized in a single step from readily available bulk chemicals.[\[11\]](#)

General Description: This synthesis involves a ring closure reaction of 2,3-dimethoxy-1,3-butadiene and sulfur dichloride in a hexane medium.[\[1\]](#)[\[8\]](#) While specific experimental details

from a single comprehensive source are limited in the provided search results, this method is noted for its simplicity and scalability.[11]

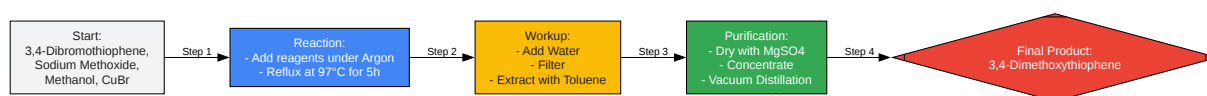
## Applications in Research and Drug Development

**3,4-Dimethoxythiophene** is a pivotal building block in several advanced applications:

- **Organic Electronics:** It is a key monomer for the synthesis of conductive polymers, most notably poly(3,4-ethylenedioxythiophene) (PEDOT), after trans-esterification to 3,4-ethylenedioxythiophene (EDOT).[1] These polymers are integral to the development of organic light-emitting diodes (OLEDs), organic photovoltaic cells (OPVs), antistatic coatings, and sensors.[5][12]
- **Pharmaceutical Synthesis:** The unique electronic and structural properties of the 3,4-**dimethoxythiophene** core make it a valuable intermediate in the synthesis of complex pharmaceutical compounds.[13] The thiophene ring is a privileged pharmacophore in medicinal chemistry, and its derivatives are being explored for various therapeutic applications.[13][14]
- **Biochemical Research:** DMOT is used in the synthesis of specialized molecules like N2S2-N4 porphyrin dyads to study photoinduced energy transfer, which is fundamental in understanding various biological and chemical processes.[1][8]

## Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3,4-Dimethoxythiophene** from 3,4-Dibromothiophene.



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Caption: Synthesis of **3,4-Dimethoxythiophene** from 3,4-Dibromothiophene.

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- To cite this document: BenchChem. [CAS number and chemical properties of 3,4-Dimethoxythiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8504030#cas-number-and-chemical-properties-of-3-4-dimethoxythiophene]

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